

2-Methylvaleryl chloride boiling point

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Compound of Interest

Compound Name: 2-Methylvaleryl chloride

CAS No.: 5238-27-7

Cat. No.: B1584303

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An In-Depth Technical Guide to the Boiling Point of **2-Methylvaleryl Chloride**

Prepared for: Researchers, Scientists, and Drug Development Professionals From: Gemini,
Senior Application Scientist

Introduction

2-Methylvaleryl chloride, systematically known as 2-methylpentanoyl chloride, is a C6 acyl chloride with the chemical formula $C_6H_{11}ClO$. As the acid chloride derivative of 2-methylpentanoic acid, it serves as a highly reactive intermediate in organic synthesis. Its utility is prominent in the production of pharmaceuticals, agrochemicals, and other fine chemicals where the introduction of a 2-methylpentanoyl moiety is required.[1] The presence of a chlorine atom bonded to the carbonyl group renders the molecule highly susceptible to nucleophilic attack, making it an effective acylating agent.[2] However, this reactivity also necessitates precise handling and a thorough understanding of its physical properties, chief among them being its boiling point.

This guide provides a detailed analysis of the boiling point of **2-methylvaleryl chloride**, grounded in fundamental principles of physical chemistry and supported by empirical data. We

will explore the causal relationships between its molecular structure and boiling point and provide a field-proven protocol for its experimental determination.

Physicochemical Profile

A summary of the key physical and chemical properties of **2-methylvaleryl chloride** is presented below for quick reference. This data is essential for designing reaction conditions, purification procedures, and ensuring safe handling.

Property	Value	Source(s)
Systematic Name	2-Methylpentanoyl chloride	[3]
CAS Number	5238-27-7	[3]
Molecular Formula	C ₆ H ₁₁ ClO	[3]
Molecular Weight	134.60 g/mol	[3]
Boiling Point	139–144 °C (412–417 K) at 760 mmHg	[4][5]
Density	~0.98 g/cm ³ at 25 °C	[5]
Refractive Index	~1.425 (n _{20/D})	[5]
Appearance	Clear, colorless to pale yellow liquid	[1]
Key Characteristics	Pungent odor, moisture- sensitive, corrosive	[1]

Core Analysis: Determinants of Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. This physical constant is dictated by the strength of intermolecular forces holding the liquid molecules together. For **2-methylvaleryl chloride**, the primary factors are dipole-dipole interactions, van der Waals dispersion forces, and molecular structure.

Reported Boiling Point Values

Multiple chemical suppliers and databases report the boiling point of **2-methylvaleryl chloride** at standard pressure (760 mmHg) to be in the range of 139–144 °C.[4][5] This value is a critical parameter for its purification by distillation.

Influence of Intermolecular Forces

The **2-methylvaleryl chloride** molecule possesses significant polarity due to the electronegative oxygen and chlorine atoms attached to the carbonyl carbon. This creates a permanent dipole moment, leading to dipole-dipole attractions between adjacent molecules.[6] These forces are stronger than the transient van der Waals forces found in nonpolar molecules of similar size, but weaker than the hydrogen bonds present in its parent carboxylic acid, 2-methylpentanoic acid. The absence of hydrogen bonding capability is a key reason why acyl chlorides have significantly lower boiling points than their corresponding carboxylic acids.[3]

The Critical Role of Molecular Structure: An Isomeric Comparison

The most insightful analysis of a compound's boiling point comes from comparing it with its isomers. This approach isolates the effect of molecular shape while keeping molecular weight constant. The governing principle is that branching in a carbon chain reduces the molecule's surface area, which in turn weakens the van der Waals dispersion forces, resulting in a lower boiling point.[7][8]

To validate this principle for acyl chlorides, we first examine the C5 isomers:

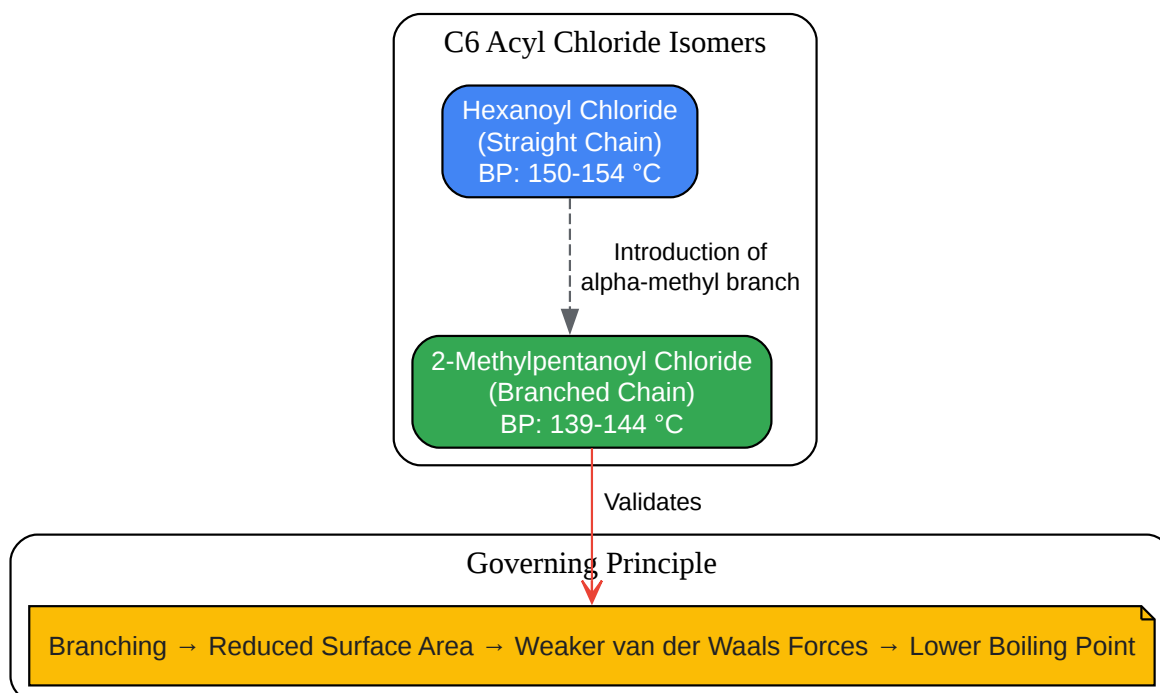
- Pentanoyl chloride (straight-chain): 125–127 °C
- 2-Methylbutanoyl chloride (branched): 116–121 °C
- 3-Methylbutanoyl chloride (branched): 115–117 °C

As predicted, the branched isomers have boiling points approximately 10 °C lower than their straight-chain counterpart.

Applying this established causality to **2-methylvaleryl chloride** (a C6 acyl chloride), we compare it to its straight-chain isomer, hexanoyl chloride:

- Hexanoyl chloride (straight-chain C6): 150–154 °C[3][4][7][8][9]
- 2-Methylpentanoyl chloride (branched C6): 139–144 °C[4][5]

The data demonstrates conclusively that the presence of the methyl group at the alpha-position (C2) in 2-methylpentanoyl chloride lowers its boiling point by approximately 10 °C compared to the linear hexanoyl chloride. This reduction is a direct consequence of the more compact, quasi-spherical shape induced by the branching, which minimizes the surface area available for intermolecular contact.



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Caption: Relationship between branching and boiling point in C6 acyl chlorides.

Field Application: Experimental Determination of Boiling Point

The high reactivity, corrosivity, and moisture sensitivity of **2-methylvaleryl chloride** demand a carefully controlled method for boiling point determination. The micro boiling point technique using a Thiele tube is ideal as it requires a small sample volume and contains the substance, minimizing exposure.

Self-Validating Protocol for Micro Boiling Point Determination

This protocol is designed to be self-validating by ensuring slow, uniform heating and precise observation of the equilibrium point.

Materials:

- Thiele tube filled with mineral oil
- Thermometer (-10 to 200 °C range)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)
- Safety goggles, gloves, and lab coat
- Fume hood

Procedure:

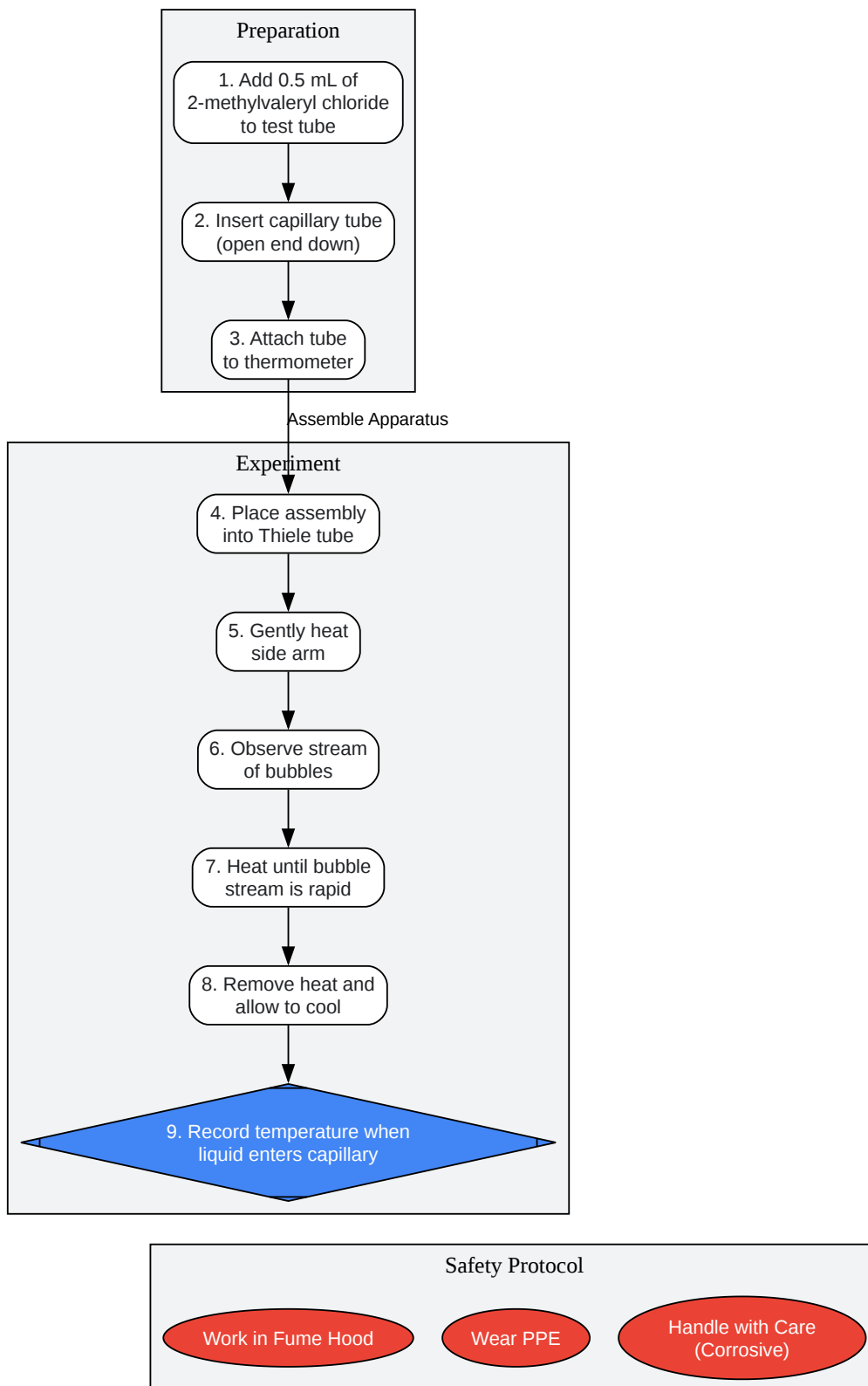
- Preparation (in a fume hood): Add approximately 0.5 mL of **2-methylvaleryl chloride** to the small test tube.

- **Capillary Insertion:** Place the capillary tube into the test tube with its open end submerged in the liquid.
- **Assembly:** Securely attach the test tube to the thermometer using a rubber band. The bottom of the test tube should be aligned with the thermometer bulb.
- **Thiele Tube Setup:** Insert the thermometer assembly into the Thiele tube, ensuring the mineral oil level is above the side-arm junction. The sample should be positioned in the center of the main body of the tube.
- **Heating:** Gently heat the side arm of the Thiele tube with a slow, even flame or a heating mantle. The design of the tube facilitates natural convection, ensuring uniform heat distribution.
- **First Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This occurs as the trapped air expands and is displaced by the sample's vapor.
- **Equilibrium Point:** Continue heating until a rapid, continuous stream of bubbles is observed. This indicates the liquid's temperature has exceeded its boiling point.
- **Cooling and Measurement:** Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease.
- **Boiling Point Reading:** The boiling point is the temperature at which the bubbling ceases and the liquid just begins to be drawn back into the capillary tube. This is the precise moment when the external pressure equals the vapor pressure of the liquid.
- **Validation:** Repeat the heating and cooling cycle to verify the measurement. A consistent reading confirms the accuracy of the determination.

Safety Causality:

- **Fume Hood:** Acyl chlorides react with atmospheric moisture to release corrosive HCl gas.^[1] Performing the experiment in a fume hood is mandatory to prevent respiratory tract irritation.
- **Small Sample Size:** Minimizes potential hazards in case of accidental spillage or breakage.

- Inert Oil Bath: Provides slow, uniform heating and prevents direct flame contact with the flammable organic liquid, reducing fire risk.



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Caption: Experimental workflow for micro boiling point determination.

Conclusion

The boiling point of **2-methylvaleryl chloride**, empirically determined to be in the range of 139–144 °C, is a direct reflection of its molecular properties. Its polarity gives rise to dipole-dipole interactions, elevating its boiling point above that of comparable nonpolar alkanes. Crucially, as demonstrated by isomeric analysis, the alpha-methyl branch introduces steric hindrance that reduces molecular surface area, thereby weakening van der Waals forces and significantly lowering its boiling point by approximately 10 °C compared to its straight-chain isomer, hexanoyl chloride. For professionals in research and drug development, a firm grasp of these fundamental principles is not merely academic; it is essential for the practical design of purification protocols, the prediction of physical behavior, and the safe and effective handling of this valuable synthetic intermediate.

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